

Comprehensive Cross-Reactivity & Selectivity Profiling: 2-Ethoxy-5-iodobenzylamine

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Compound of Interest

Compound Name: 2-Ethoxy-5-iodobenzylamine

CAS No.: 1498415-40-9

Cat. No.: B1406078

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Executive Summary & Compound Positioning

2-Ethoxy-5-iodobenzylamine represents a distinct class of lipophilic primary amines. Unlike the generic substrate benzylamine, the addition of the 2-ethoxy (steric/electronic modulation) and 5-iodo (halogen bonding/lipophilicity) groups significantly alters its interaction landscape.

In drug discovery, this scaffold is critical for two primary applications:

- **Selectivity Probing of Amine Oxidases:** Distinguishing between Semicarbazide-Sensitive Amine Oxidase (SSAO/VAP-1)—a target for inflammation and diabetes—and the off-target Monoamine Oxidase B (MAO-B).

- **Radiotracer Development:** The 5-iodo position serves as a "cold" standard for

or

SPECT/PET tracers used to image sites of inflammation (VAP-1 expression).

This guide details the protocols to validate its selectivity profile, comparing it against standard substrates and inhibitors to establish its utility as a high-fidelity chemical probe.

Comparative Performance Analysis

To objectively assess **2-Ethoxy-5-iodobenzylamine**, we compare it against three industry-standard benchmarks: Benzylamine (Generic Substrate), Selegiline (MAO-B Selective Inhibitor), and LJP-1207 (Representative SSAO Inhibitor).

Table 1: Comparative Selectivity & Physicochemical Profile

Feature	2-Ethoxy-5-iodobenzylamine	Benzylamine (Generic)	Selegiline (MAO-B Ref)	LJP-1207 (SSAO Ref)
Primary Target	SSAO/VAP-1 (High Affinity)	SSAO & MAO-B (Non-selective)	MAO-B	SSAO/VAP-1
Mechanism	Substrate / Competitive Inhibitor*	Rapid Turnover Substrate	Irreversible Inhibitor	Reversible Inhibitor
Lipophilicity (cLogP)	High (~3.2)	Low (~1.1)	Moderate (~2.8)	Moderate
MAO-B Cross-Reactivity	Low to Moderate (Steric hindrance at 2-pos)	High	Very High (Target)	Low
Metabolic Stability	Moderate (Iodine blocks para-oxidation)	Low (Rapid oxidation)	Moderate	High
Key Utility	Imaging Probe / Selectivity Scaffold	General Enzyme Activity Assay	CNS Therapeutics	Anti-inflammatory Drug Dev

*Note: The 5-iodo group often transitions benzylamines from fast substrates to slow substrates or competitive inhibitors due to tighter binding kinetics in the hydrophobic pocket of SSAO.

Experimental Protocols for Cross-Reactivity Profiling

To validate the specificity of **2-Ethoxy-5-iodobenzylamine**, a rigid screening cascade is required.

Protocol A: Differential Amine Oxidase Profiling (Fluorometric)

Objective: Quantify the selectivity ratio between SSAO/VAP-1 and MAO-B. Principle: Amplex Red coupled assay detecting

release during amine oxidation.

Materials:

- Recombinant Human SSAO/VAP-1 (CHO cell expressed).
- Recombinant Human MAO-B (Baculovirus expressed).
- Substrate: **2-Ethoxy-5-iodobenzylamine** (Test) vs. Benzylamine (Control).
- Inhibitors: Semicarbazide (SSAO-specific) and Pargyline (MAO-specific) for background subtraction.

Workflow:

- Enzyme Prep: Dilute enzymes to 10 µg/mL in Phosphate Buffer (pH 7.4).
- Incubation: Add Test Compound (0.1 nM – 100 µM) to enzyme wells.
- Reaction Start: Add Amplex Red (50 µM) + HRP (0.1 U/mL).
- Kinetics: Measure fluorescence (Ex 530nm / Em 590nm) for 30 mins at 37°C.
- Data Analysis: Determine

and

. A high affinity (

) combined with low turnover (

) indicates potential as a tight-binding inhibitor or imaging vector.

Protocol B: GPCR & Transporter Off-Target Screen

Objective: Ensure the "benzylamine" core does not cross-react with CNS targets (Serotonin/Dopamine receptors), a common risk for functionalized phenethylamines/benzylamines.

Key Targets to Screen:

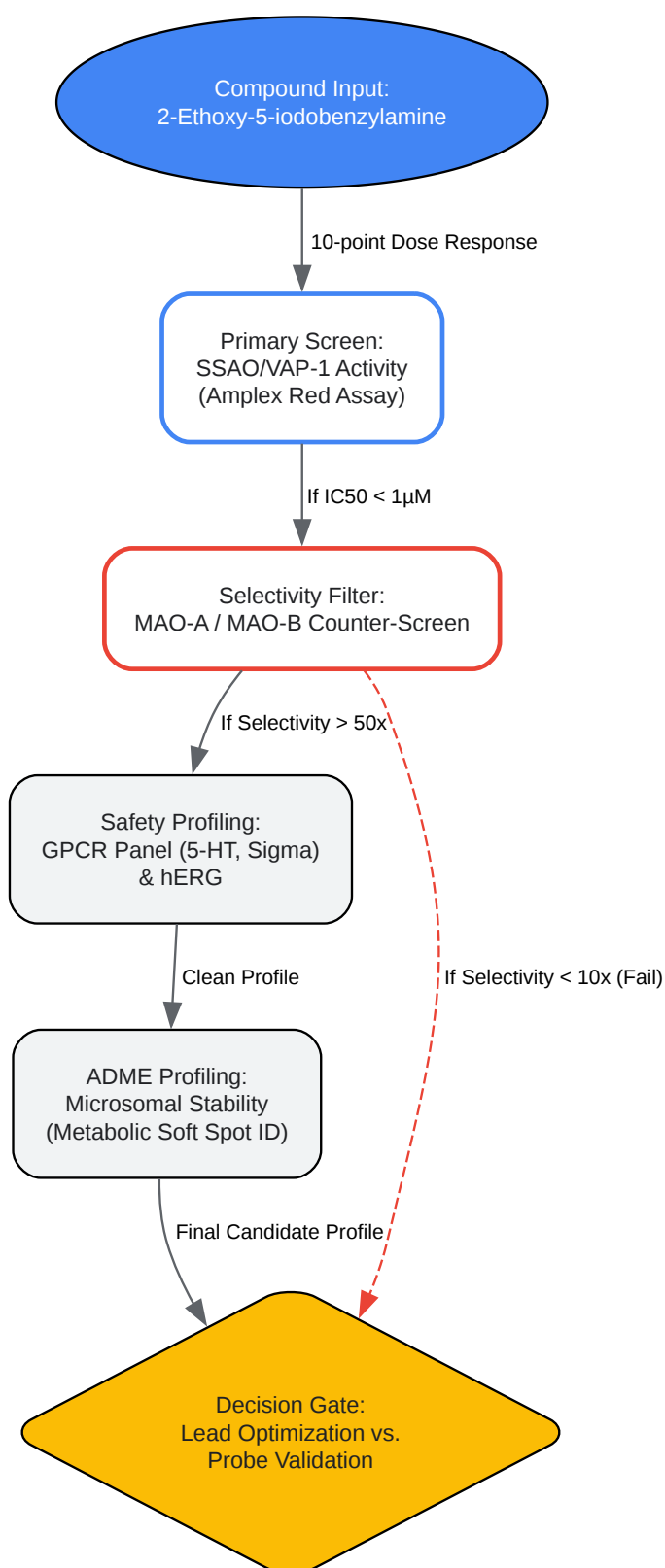
- 5-HT_{2A} / 5-HT_{2B}: Risk of hallucinogenic or valvulopathic effects.
- DAT / SERT: Dopamine/Serotonin Transporters.
- Sigma Receptors (
-); Common off-targets for iodinated aromatics.

Method: Radioligand Binding Assay (Competition).

- Criterion: >50% inhibition at 10 μ M triggers determination.
- Expectation: The 2-ethoxy group provides steric bulk that typically reduces affinity for 5-HT receptors compared to 2,5-dimethoxy analogs (e.g., 2C-I derivatives), improving peripheral selectivity.

Strategic Visualization: The Profiling Cascade

The following diagram illustrates the logical flow for validating **2-Ethoxy-5-iodobenzylamine**, ensuring "Go/No-Go" decisions are based on cross-reactivity thresholds.



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Caption: Figure 1. Sequential screening cascade for validating halogenated benzylamine probes. Critical decision gates prioritize SSAO selectivity over MAO isoforms before assessing CNS safety.

Technical Insights & Troubleshooting

The "Iodine Effect" in Profiling

The 5-iodo substituent is not merely structural; it introduces specific experimental behaviors:

- **Solubility:** The iodine atom significantly increases lipophilicity (value). Action: Ensure DMSO stock solutions are fully solubilized; avoid aqueous crash-out in buffer >100 μM .
- **Non-Specific Binding (NSB):** Iodinated compounds are prone to high NSB in plasticware. Action: Use low-binding plates and include 0.01% BSA or Tween-20 in assay buffers.
- **Photostability:** Aryl iodides can be light-sensitive. Action: Perform assays in amber tubes or low-light conditions to prevent de-iodination.

Mechanism of Action Verification

To distinguish whether **2-Ethoxy-5-iodobenzylamine** acts as a substrate or inhibitor:

- Pre-incubate enzyme + compound for 30 mins.
- Trigger reaction with a known substrate (e.g., Benzylamine).
- If activity decreases with pre-incubation, it suggests irreversible/tight-binding inhibition.
- If it produces on its own (without another substrate), it is a substrate.

References

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